

Application Notes and Protocols for Crosstide in In Vitro Kinase Assays

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Crosstide is a synthetic peptide that serves as a versatile and efficient substrate for a variety of serine/threonine kinases in vitro.[1][2] Derived from the phosphorylation site of Glycogen Synthase Kinase-3 (GSK-3), it is a well-established substrate for Protein Kinase B (Akt/PKB). [3][4][5][6] Its utility extends to other kinases within the AGC kinase family, including MAPKAP Kinase-1, p70 S6 Kinase, and Protein Kinase A (PKA).[4] This broad substrate specificity, coupled with its high phosphorylation kinetics, makes **Crosstide** a valuable tool for studying kinase activity, screening for inhibitors, and elucidating cellular signaling pathways.[4][7]

These application notes provide detailed protocols for utilizing **Crosstide** in both traditional radiometric and modern fluorescence-based in vitro kinase assays.

Kinase Substrate Specificity

Crosstide's amino acid sequence (GRPRTSSFAEG) mimics the phosphorylation site of GSK- 3α (Ser21) and GSK- 3β (Ser9), which are key downstream targets of the PI3K/Akt signaling pathway.[1][8][9] This makes it an excellent substrate for Akt isoforms (Akt1, Akt2, and Akt3).[1] [3][5][6] Additionally, **Crosstide** is recognized and phosphorylated by other kinases that share substrate sequence homology.

Table 1: Kinases Known to Phosphorylate Crosstide

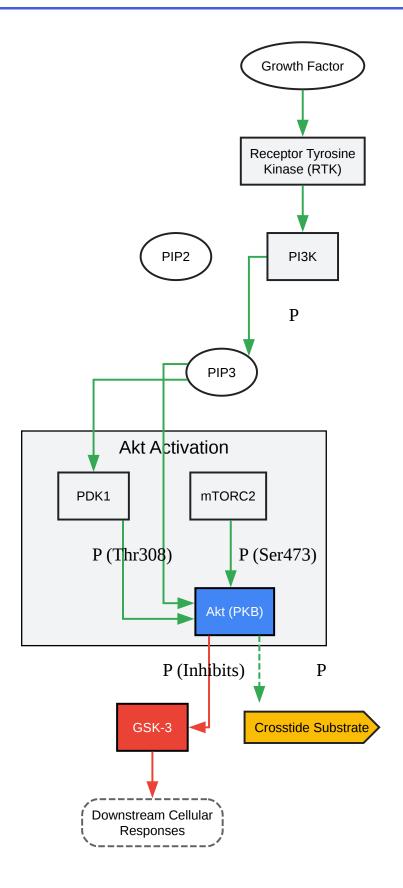


Kinase Family	Specific Kinases
AGC Kinase Family	Akt1, Akt2, Akt3 (PKBα, PKBβ, PKBγ)[1][3][5]
Mitogen- and Stress-activated Kinase 1 (MSK1) [1][2]	
p70 S6 Kinase (p70S6K)[3][4][5][6]	
MAPK-activated Protein Kinase 1 (MAPKAP Kinase-1)[3][4][5][6]	-
Protein Kinase A (PKA)[1][2][4]	_

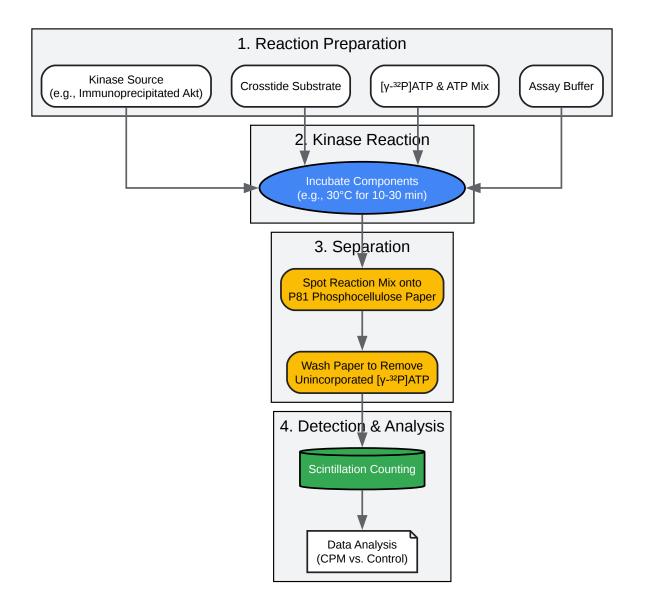
Signaling Pathway Context

Crosstide's relevance is underscored by its position within the well-characterized PI3K/Akt signaling pathway, a critical regulator of cell growth, proliferation, survival, and metabolism. The diagram below illustrates the canonical activation of Akt and its subsequent phosphorylation of GSK-3, the protein from which the **Crosstide** peptide sequence is derived.

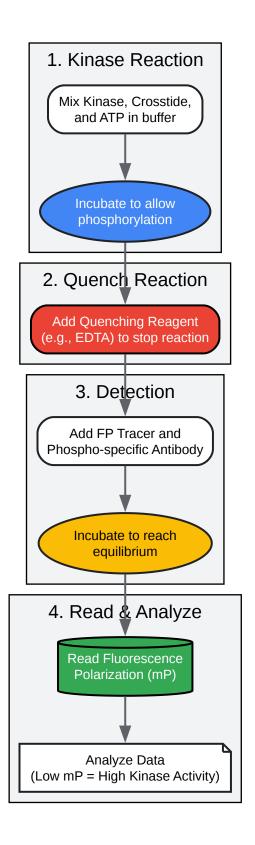












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